

Methyl Azepane-3-Carboxylate Hydrochloride: Proper Disposal Procedures

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Compound of Interest

Compound Name:	<i>Methyl azepane-3-carboxylate hydrochloride</i>
CAS No.:	<i>198959-48-7</i>
Cat. No.:	<i>B3113973</i>

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Executive Summary & Chemical Profile[1]

Methyl azepane-3-carboxylate hydrochloride is a specialized amino acid ester derivative often employed as a scaffold in medicinal chemistry (e.g., peptide mimetics, macrocyclic synthesis). Proper disposal is critical not only for regulatory compliance but to prevent environmental contamination by bioactive amine intermediates.

This guide provides an authoritative, self-validating protocol for the handling and disposal of this compound, moving beyond generic advice to address the specific chemical properties of azepane esters.

Compound Identification

Parameter	Detail
Chemical Name	Methyl azepane-3-carboxylate hydrochloride
CAS Number	198959-48-7
Molecular Formula	
Molecular Weight	193.67 g/mol
Physical State	Solid (White to off-white powder)
Solubility	Soluble in water, methanol, DMSO
Key Hazards	Warning (H302, H315, H319, H335)

Hazard Assessment & Compatibility Logic

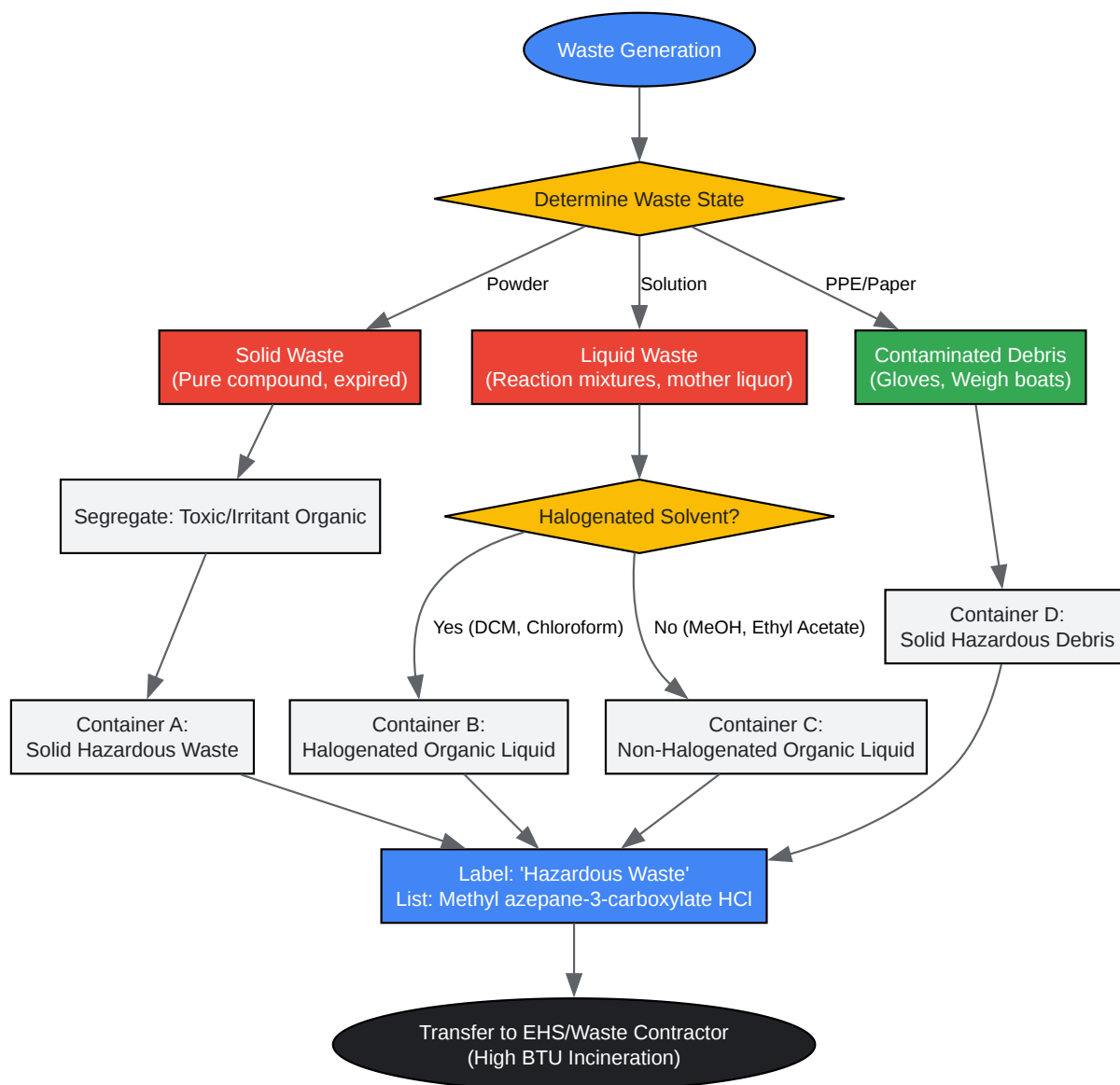
To ensure safety, you must understand the why behind the disposal steps. This compound contains three functional groups that dictate its handling:

- **Secondary Amine (Salt Form):** The hydrochloride salt stabilizes the amine. Crucial: Do not mix with strong bases (NaOH, KOH) during disposal accumulation. Neutralization liberates the free amine, which increases volatility, odor, and flammability risks.
- **Methyl Ester:** Susceptible to hydrolysis. In acidic or basic aqueous waste streams, this will degrade into the corresponding amino acid (azepane-3-carboxylic acid). While less toxic, the hydrolysis process can generate heat and pressure in sealed containers.
- **Hydrochloride:** The compound is acidic.^[1] It is incompatible with strong oxidizers (e.g., bleach, nitric acid), which can react with the amine moiety to form toxic N-chloramines or nitrosamines.

Storage Rule: Store waste in High-Density Polyethylene (HDPE) or Glass containers. Avoid metal containers due to potential corrosion from the chloride ion.

Decision Matrix: Disposal Workflow

The following diagram illustrates the logical flow for categorizing and disposing of **methyl azepane-3-carboxylate hydrochloride** waste.



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Figure 1: Operational decision tree for segregating azepane ester waste streams.

Step-by-Step Disposal Protocols

Scenario A: Solid Waste (Expired or Excess Reagent)

Objective: Prevent dust generation and environmental leaching.

- PPE Requirement: Nitrile gloves (double gloved recommended), lab coat, safety glasses, and N95 particulate respirator or fume hood operation.
- Container Selection: Use a wide-mouth HDPE jar designated for "Solid Hazardous Waste."
- Transfer:
 - Place the original container inside the waste jar if possible.
 - If transferring powder, do so inside a fume hood to capture dust.
- Labeling:
 - Tag as Hazardous Waste.
 - Chemical Name: "**Methyl azepane-3-carboxylate hydrochloride.**"^{[2][3][1][4][5][6]}
 - Hazard Checkboxes: Toxic, Irritant.^{[3][7][8][9]}
- Prohibited: Do NOT dissolve in water for drain disposal. This compound is harmful to aquatic life (H412 implied for amines) and regulated under local sewer codes.

Scenario B: Liquid Waste (Reaction Mixtures)

Objective: Prevent solvent incompatibility and pressure buildup.

- Solvent Identification: Determine the primary solvent.
 - Halogenated: (DCM, Chloroform) -> Segregate to Halogenated Waste.
 - Non-Halogenated: (Methanol, DMF, DMSO) -> Segregate to Non-Halogenated Waste.
- pH Check: If the solution was quenched with acid or base, check pH.
 - Ideal Range: pH 4–9.

- Action: If extremely acidic (pH < 2) or basic (pH > 10), neutralize slowly before adding to the main waste carboy to prevent exothermic reactions in the drum.
- Accumulation: Add the solution to the appropriate carboy. Cap tightly immediately after addition.

Scenario C: Empty Containers

Objective: Decontaminate packaging to allow for recycling or trash disposal (RCRA "RCRA Empty" Standard).

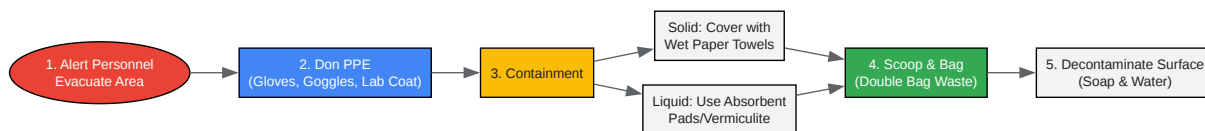
- Triple Rinse:
 - Add a solvent capable of dissolving the residue (Methanol or Water) to the bottle (approx. 10% volume).
 - Shake well.
 - Pour rinsate into the Liquid Hazardous Waste container.
 - Repeat 3 times.
- Deface Label: Cross out the chemical name and hazard warnings.
- Disposal: Place the rinsed, uncapped bottle in the glass recycling or trash, depending on institutional policy.

Emergency Spill Response Procedures

In the event of a spill, immediate action is required to minimize exposure.

Spill Response Logic:

- Solid Spill: Avoid creating dust.^{[3][8][9]} Do not dry sweep.
- Liquid Spill: Absorb and contain.



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Figure 2: Immediate response workflow for laboratory spills.

Regulatory Compliance (US Focus)

- RCRA Classification: This compound is not explicitly P-listed or U-listed. However, it is classified as Hazardous Waste due to toxicity characteristics.
- Waste Code: If mixed with flammable solvents (Methanol/Acetone), use D001. If mixed with halogenated solvents, use F002/F003. If solid only, label as "Toxic Organic Solid."
- Drain Disposal: Strictly Prohibited. The compound's amine functionality and biological activity potential make it unsuitable for municipal wastewater treatment.

References

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